

Technical Guide: Propargyl-PEG7 NHS Acetate & Ester Derivatives

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Compound of Interest

Compound Name: *propargyl-PEG7 NHS acetate*

Cat. No.: *B8115326*

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Executive Summary

Propargyl-PEG7-NHS ester is a heterobifunctional crosslinker used extensively in chemical biology for "Click Chemistry" applications.^[1] It bridges the gap between amine-containing biomolecules (lysine residues, N-termini) and azide-functionalized reporters or surfaces via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).^[1]

This guide addresses the nomenclature ambiguity between "NHS Acetate" and "NHS Propionate" derivatives, provides validated IUPAC designations, and details self-validating protocols for bioconjugation.

Part 1: Chemical Identity & Nomenclature

Structural Disambiguation: Acetate vs. Propionate

In commercial catalogs, "Propargyl-PEG7-NHS" often refers to the propionic acid derivative (C3 linker between PEG and Carbonyl).^[1] However, the term "NHS Acetate" specifically implies a carboxymethyl derivative (C2 linker). This structural difference significantly impacts hydrolytic stability.

- Propionate Derivative (Standard): Higher stability in aqueous buffer.

- Acetate (SCM) Derivative: Higher reactivity, lower half-life (hydrolyzes minutes at pH > 8).[1]

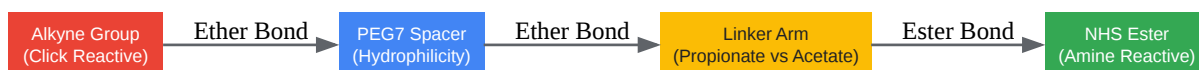
The data below focuses on the commercially dominant Propionate form (CAS 2093152-77-1), with notes on the Acetate variant where critical.

Chemical Data Table

Feature	Specification
Common Name	Propargyl-PEG7-NHS ester
Synonyms	Alkyne-PEG7-NHS; Prop-2-ynyl-PEG7-succinimidyl ester; N-Succinimidyl 4,7,10,13,16,19,22-heptaioxapentacos-24-ynoate
CAS Number	2093152-77-1 (Standard Propionate variant)
Molecular Formula	
Molecular Weight	489.51 g/mol
IUPAC Name	2,5-dioxopyrrolidin-1-yl 4,7,10,13,16,19,22-heptaioxapentacos-24-ynoate
Solubility	Soluble in DMSO, DMF, DCM.[1][2][3] Water soluble (hydrolyzes rapidly).[4][5]
Storage	-20°C, Desiccated, Inert Gas (Argon/Nitrogen).

Structural Visualization (DOT)

The following diagram illustrates the chemical connectivity and reactive centers.



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Figure 1: Functional segmentation of the Propargyl-PEG7-NHS molecule.[1]

Part 2: Physicochemical Properties & Stability

Hydrolysis Kinetics (The "Ticking Clock")

The N-hydroxysuccinimide (NHS) ester is moisture-sensitive.^{[1][5]} Its half-life is strictly pH-dependent.^[1]

- pH 7.0 (0°C):

hours.^[1]

- pH 8.6 (4°C):

minutes.

- Mechanism: Hydroxide ions (

) compete with primary amines (

) to attack the carbonyl, releasing NHS and the non-reactive carboxylic acid.^[1]

Critical Insight: If using the Acetate (carboxymethyl) variant, the half-life is significantly shorter due to the electron-withdrawing oxygen atom at the

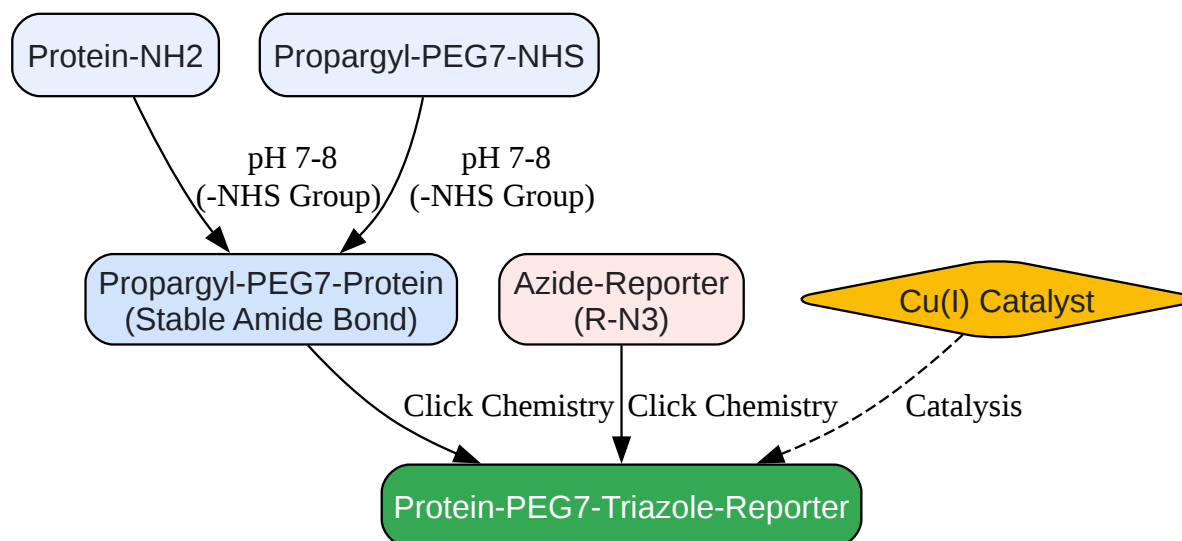
-position relative to the carbonyl.^[1] For the Acetate variant, assume

minutes at pH 8.0.

Part 3: Mechanism of Action

This molecule functions via two orthogonal reaction pathways.

- Step 1 (Amine Coupling): The NHS ester reacts with primary amines (Lysine -amines) on the target protein to form a stable amide bond.
- Step 2 (CuAAC Click): The exposed alkyne handle reacts with an azide-tagged molecule in the presence of Cu(I) to form a 1,2,3-triazole.



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Figure 2: Two-step conjugation workflow: Amine labeling followed by Click Chemistry.

Part 4: Experimental Protocols

Protocol A: NHS Ester Conjugation to Protein

Objective: Covalently attach the Propargyl-PEG7 linker to surface lysines.[1]

Reagents:

- Target Protein (1–5 mg/mL) in Amine-Free Buffer (PBS or HEPES, pH 7.2–7.5).
- Propargyl-PEG7-NHS stock (100 mM in anhydrous DMSO).[1]
- Desalting Column (e.g., Zeba Spin or PD-10).[1]

Workflow:

- Buffer Exchange: Ensure protein is NOT in Tris or Glycine buffer. These contain amines and will quench the reagent. Perform buffer exchange into PBS pH 7.4 if necessary.

- Stock Preparation: Dissolve Propargyl-PEG7-NHS in dry DMSO immediately before use. Do not store diluted aqueous solutions.[\[1\]](#)
- Reaction: Add 10–20 molar excess of linker to the protein solution.
 - Calculation:

[\[1\]](#)
- Incubation: Incubate for 30–60 minutes at Room Temperature (RT) or 2 hours at 4°C.
- Quenching (Optional): Add 1M Tris (pH 8.0) to a final concentration of 50 mM to quench unreacted NHS esters.
- Purification: Remove excess linker using a desalting column equilibrated with the buffer required for the subsequent Click reaction.

Protocol B: CuAAC Click Reaction

Objective: React the Propargyl-protein with an Azide-fluorophore/drug.[\[1\]](#)

Reagents:

- Propargyl-Protein (from Protocol A).[\[1\]](#)
- Azide-Tag (10 mM in DMSO).[\[1\]](#)
- (50 mM in water).
- THPTA Ligand (250 mM in water) - Essential to protect protein from oxidation.[\[1\]](#)
- Sodium Ascorbate (500 mM in water) - Freshly prepared.[\[1\]](#)

Workflow:

- Premix Complex: Mix

and THPTA in a 1:5 molar ratio (e.g., 2

L Cu + 10

L THPTA). Incubate 5 mins.

- Assembly: To the protein solution, add:
 - Azide-Tag (2–5 molar excess over alkyne).[\[1\]](#)
 - Cu-THPTA complex (Final conc: 0.1–0.5 mM Cu).[\[1\]](#)
 - Sodium Ascorbate (Final conc: 2.5–5 mM).
- Incubation: Incubate 1 hour at RT in the dark.
- Purification: Dialysis or size-exclusion chromatography to remove copper and unreacted azide.[\[1\]](#)

Part 5: Troubleshooting & Expertise

The "Acetate" Trap

If you are specifically using the O-CH₂-COO-NHS (Acetate/SCM) variant rather than the propionate variant, you must modify Protocol A:

- Lower pH: Perform conjugation at pH 7.0 (not 7.5 or 8.0).
- Faster Handling: Mix immediately. The hydrolysis half-life is extremely short.[\[1\]](#)
- Why use it? The acetate linker is less hydrophobic and lacks the ethyl chain, which can sometimes reduce non-specific binding, but the handling difficulty often outweighs this benefit.

Solubility Issues

If the Propargyl-PEG7-NHS precipitates upon addition to the protein:

- Ensure the final DMSO concentration in the protein mixture is < 10% (v/v).
- Add the DMSO stock slowly while vortexing gently.

Verification

How do you know it worked?

- MS: Intact protein Mass Spectrometry is the gold standard. Look for mass shifts of +374.4 Da per linker attached (489.5 - 115 (NHS)).^[1]
- Functional Test: React a small aliquot with Azide-Fluorescein. Run SDS-PAGE.^[1] If the band fluoresces, the alkyne is present and active.

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